

# Physical and chemical properties of 2-Amino-4-chlorobenzenethiol.

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## Compound of Interest

Compound Name: 2-Amino-4-chlorobenzenethiol

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## Technical Guide: 2-Amino-4-chlorobenzenethiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **2-Amino-4-chlorobenzenethiol**, a key intermediate in the synthesis of various heterocyclic compounds, including pharmaceuticals and dyes. This document includes key physical and chemical data, detailed experimental protocols for its synthesis and analysis, and a workflow diagram for its preparation.

## Core Physical and Chemical Properties

**2-Amino-4-chlorobenzenethiol**, also known as 2-amino-4-chlorothiophenol, is an organosulfur compound with the chemical formula  $C_6H_6ClNS$ .<sup>[1][2][3]</sup> It is a solid at room temperature, appearing as a white to light yellow or green powder or lump.<sup>[4][5]</sup>

Table 1: Physical and Chemical Properties of **2-Amino-4-chlorobenzenethiol**

| Property          | Value  | Source(s)   |
|-------------------|--|---|
| Molecular Formula | C <sub>6</sub> H <sub>6</sub> ClNS           | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                     |
| Molecular Weight  | 159.64 g/mol                                 | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> |
| CAS Number        | 1004-00-8                                    | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>                     |
| Melting Point     | 52-61 °C                                     | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>                     |
| Appearance        | White to light yellow to green powder/lump   | <a href="#">[4]</a> <a href="#">[5]</a>   |
| Purity            | >98.0% (by GC)                               | <a href="#">[4]</a> <a href="#">[5]</a>   |
| InChI             | 1S/C6H6ClNS/c7-4-1-2-6(9)5(8)3-4/h1-3,9H,8H2 | <a href="#">[2]</a> <a href="#">[6]</a>   |
| InChIKey          | NGIRMPARLVGMPX-UHFFFAOYSA-N                  | <a href="#">[2]</a> <a href="#">[6]</a>   |
| SMILES            | <chem>Nc1cc(Cl)ccc1S</chem>                  | <a href="#">[6]</a>   |

## Experimental Protocols

The following sections detail the methodologies for the synthesis, purification, and analysis of **2-Amino-4-chlorobenzenethiol**.

### Synthesis of 2-Amino-4-chlorobenzenethiol

A common method for the synthesis of 2-aminobenzenethiols is through the reduction of a corresponding nitro compound or via the Herz reaction.[\[7\]](#) A specific method for preparing 4-chloro-2-aminothiophenol involves the reaction of 2,5-dichloronitrobenzene with sodium sulfide or hydrosulfide.[\[8\]](#)

#### Protocol 1: Synthesis from 2,5-Dichloronitrobenzene

This protocol is adapted from a patented method for the preparation of o-aminothiophenols.[\[8\]](#)

Materials:

- 2,5-Dichloronitrobenzene
- Sodium sulfide nonahydrate ( $\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$ ) or Sodium hydrosulfide ( $\text{NaHS}$ )
- Water
- Xylene
- 8% Sodium hydroxide solution
- 30% Hydrochloric acid
- Inert gas (e.g., Nitrogen or Argon)

Procedure:

- In a reaction vessel equipped with a stirrer and a reflux condenser, and under an inert atmosphere, dissolve sodium sulfide or sodium hydrosulfide in water.
- Add 2,5-dichloronitrobenzene to the sulfide solution.
- Heat the reaction mixture to a temperature above  $80^\circ\text{C}$  and maintain for several hours until the reaction is complete (monitoring by TLC or GC is recommended).
- Cool the reaction mixture to approximately  $50\text{-}60^\circ\text{C}$ . The product, along with sulfur and disulfide byproducts, will precipitate.
- Filter the solid reaction product.
- Dissolve the filtered solid in an 8% sodium hydroxide solution at  $50\text{-}60^\circ\text{C}$ . This step separates the desired product from sulfur and disulfide impurities.
- Filter the solution to remove any undissolved material.
- Cool the filtrate to room temperature and precipitate the 4-chloro-2-aminothiophenol by adding 30% hydrochloric acid.

- For further purification, the aqueous phase can be extracted with an organic solvent like xylene.
- The final product can be isolated from the organic phase by vacuum distillation.[8]

## Purification

Purification of **2-Amino-4-chlorobenzenethiol** can be achieved by recrystallization or vacuum distillation.[8] For laboratory scale, column chromatography on silica gel can also be employed.

## Analytical Methods

### Gas Chromatography (GC)

- Purpose: To determine the purity of **2-Amino-4-chlorobenzenethiol**.
- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID).
- Column: A capillary column suitable for the analysis of aromatic amines and thiols (e.g., a DB-5 or equivalent).
- Carrier Gas: Helium or Nitrogen.
- Temperature Program: An initial temperature of 100°C, ramped to 250°C at a rate of 10°C/min.
- Injection: A sample solution in a suitable solvent (e.g., dichloromethane or ethyl acetate) is injected into the GC.
- Analysis: The purity is determined by the relative peak area of the main component.

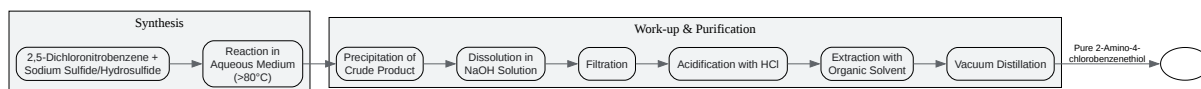
### Spectroscopic Analysis

- Infrared (IR) Spectroscopy: IR spectra can be recorded on a Fourier Transform Infrared (FTIR) spectrometer. The spectrum should show characteristic absorption bands for N-H stretching of the primary amine, S-H stretching of the thiol, and C-Cl stretching.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum will show distinct signals for the aromatic protons and the protons of the amine and thiol groups.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum provides information on the carbon skeleton of the molecule. A  $^{13}\text{C}$  NMR spectrum for the hydrochloride salt of **2-Amino-4-chlorobenzenethiol** has been reported.[1]
- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of the compound.

## Visualized Workflows

The following diagram illustrates a general workflow for the synthesis and purification of **2-Amino-4-chlorobenzenethiol**.



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Caption: Synthesis and Purification Workflow for **2-Amino-4-chlorobenzenethiol**.

## Safety and Handling

**2-Amino-4-chlorobenzenethiol** is classified as a hazardous substance. It is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and may cause respiratory irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.[9] For detailed safety information, refer to the Safety Data Sheet (SDS).[9]

## Applications

**2-Amino-4-chlorobenzenethiol** is a versatile intermediate used in the synthesis of a variety of heterocyclic compounds. It is a key precursor for the preparation of benzothiazoles, which are known to have a wide range of biological activities and are used in the development of pharmaceuticals.[10][11] It is also used in the synthesis of phenothiazines and other sulfur and nitrogen-containing heterocyclic systems.[7]

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## References

- 1. dev.spectrabase.com [dev.spectrabase.com]
- 2. 2-Amino-4-chlorobenzenethiol | C<sub>6</sub>H<sub>6</sub>ClNS | CID 12000 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 2-Amino-4-chlorobenzenethiol | 1004-00-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 2-Amino-4-chlorobenzenethiol | 1004-00-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. 2-氨基-4-氯苯硫醇 96% | Sigma-Aldrich [sigmaaldrich.com]
- 7. ijcr.org [ijcr.org]
- 8. US3931321A - Process for the preparation of O-aminothiophenols - Google Patents [patents.google.com]
- 9. rsc.org [rsc.org]
- 10. Reduction of nitro compounds - Wikipedia [en.wikipedia.org]
- 11. mdpi.com [mdpi.com]
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